

# preventing degradation of 6-hydroxy-9H-purine 3-N-oxide in solution

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## Compound Focus: 6-HYDROXY-9H-PURINE 3-N-OXIDE

CAS No.: 19765-65-2

Cat. No.: S607013

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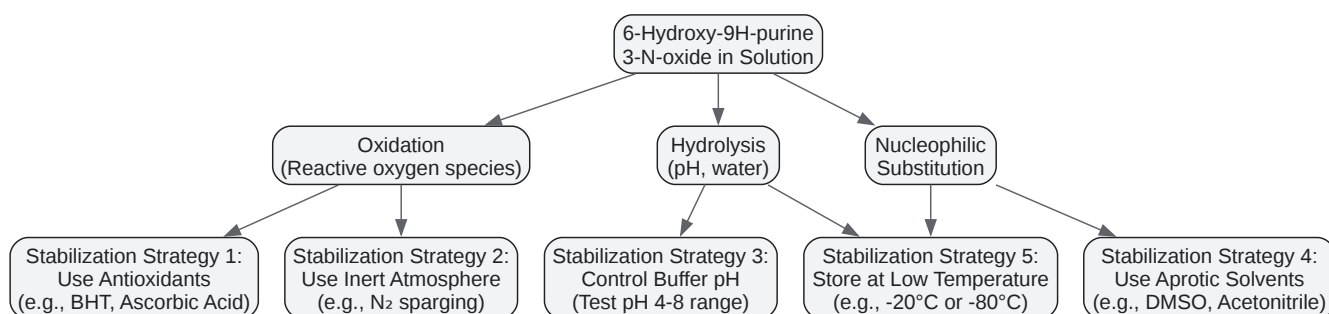
## Compound Profile: 6-Hydroxy-9H-purine 3-N-oxide

The table below summarizes the key identifying information for **6-Hydroxy-9H-purine 3-N-oxide**.

Property	Description
CAS Numbers	19765-65-2 [1], 55402-91-0 [2] [3] [4]
IUPAC Name	3-hydroxy-7H-purin-6-one [1] [2]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>4</sub> O <sub>2</sub> [1] [2] [3]
Molecular Weight	152.11 g/mol [1] [2] [3]
Canonical SMILES	C1=NC2=C(N1)C(=O)N=CN2O [1] [2]
Synonyms	Hypoxanthine 3-N-oxide [1]

## Potential Degradation Pathways and Stabilization Strategies

Without specific studies on this compound, its stability can be inferred from its known chemical reactivity [1]. The following diagram outlines the potential degradation pathways and corresponding stabilization approaches you can test in your lab.



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## Analytical Method for Stability Monitoring

To objectively measure the success of any stabilization method, you need a reliable way to quantify the compound and its degradation products. While not specific to the N-oxide, an established HPLC method for related purine degradation products (like hypoxanthine and xanthine) can be adapted [5].

### Reference HPLC Protocol [5]:

- **Column:** Sepharon SGX C18
- **Mobile Phase:** Potassium phosphate buffer (pH 5.1) with 20 mL/L methanol
- **Detection:** Ultraviolet (UV) detection
- **Sample Volume:** 20 µL
- **Key Performance:** The method showed high recovery (98.6-102.9%) and low variability (CV <3%) for analytes, which are excellent benchmarks for any method you develop.

You can use this protocol as a starting point, optimizing the mobile phase pH, organic modifier, and wavelength to achieve optimal separation for **6-Hydroxy-9H-purine 3-N-oxide** and its potential degradation products.

## How to Proceed with Your Research

Given the lack of direct data, I suggest the following steps to develop a robust stabilization protocol:

- **Establish a Baseline:** Use the adapted HPLC method to analyze a fresh solution of your compound. This will serve as your baseline for quantifying future degradation.
- **Systematic Screening:** Test the stabilization strategies from the diagram above one by one. For instance, prepare solutions with different antioxidants, at different pH levels, and in different solvents.
- **Stability-Indicating Assay:** Your HPLC method should be able to separate the parent compound from any degradation peaks that appear over time. Accelerated stability studies (e.g., at 40°C) can provide faster results.
- **Consult Suppliers:** The compound is available from chemical suppliers like BOC Sciences [3] and Smolecule [1]. They may have technical data or recommended handling procedures that are not listed online. It is highly advisable to contact them directly.

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## References

1. Buy 6-HYDROXY-9H-PURINE 3-N-OXIDE | 19765-65-2 [smolecule.com]
2. CAS 55402-91-0 6 - Hydroxy - 9 - H - purine - 3 - Alfa Chemistry N oxide [alfa-chemistry.com]
3. CAS 55402-91-0 6-Hydroxy-9H-purine 3-N-oxide [bocsci.com]
4. Hypoxanthin | C<sub>5</sub>H<sub>4</sub> N<sub>4</sub>O [chemspider.com]
5. HPLC method for measurement of purine nucleotide ... [pubmed.ncbi.nlm.nih.gov]

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